Technical Guide: Methyl (4-cyanophenyl)acetate Research & Application

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Compound of Interest		
Compound Name:	*Methyl (4-cyanophenyl)acetate*	
CAS No.:	*52798-01-3*	
Cat. No.:	*B1301003*	*Get Quote*

Executive Summary

Methyl (4-cyanophenyl)acetate (CAS: 52798-01-3) is a bifunctional aromatic building block characterized by a reactive methyl ester and a para-substituted nitrile group.[1][2] Its dual functionality makes it a critical scaffold in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), GABAA receptor ligands, and advanced agrochemicals.

Unlike simple phenylacetates, the p-cyano group introduces significant electron-withdrawing character, enhancing the acidity of the

-methylene protons and altering the electrophilicity of the ester carbonyl. This guide details its synthesis, chemoselective transformations, and handling protocols.

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9]

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Property	Specification
IUPAC Name	Methyl 2-(4-cyanophenyl)acetate
CAS Number	52798-01-3
Molecular Formula	$C_{10}H_9NO_2$
Molecular Weight	175.18 g/mol
Appearance	Off-white solid (or viscous oil depending on purity)
Melting Point	Note: Literature varies. High purity samples often reported as low-melting solids. (Verify experimentally; often cited erroneously as >200°C due to confusion with the free acid).
Solubility	Soluble in EtOAc, DCM, MeOH, DMSO; Insoluble in water.
Key Functional Groups	Nitrile (-CN), Methyl Ester (-COOMe), Benzylic Methylene ($-CH_2-$)

Synthetic Routes (Upstream)

The synthesis of **Methyl (4-cyanophenyl)acetate** is primarily achieved through esterification of the corresponding acid, though transition-metal catalyzed routes are emerging for industrial scalability.

Route A: Acid Esterification (Standard Laboratory Scale)

The most reliable route involves the Fischer esterification of 4-cyanophenylacetic acid. This method preserves the nitrile group, which is sensitive to harsh hydrolysis conditions.

- Reagents: Methanol (excess), H_2SO_4 (cat.) or Thionyl Chloride ($SOCl_2$).
- Mechanism: Acid-catalyzed nucleophilic acyl substitution.
- Yield: Typically 95-98%.

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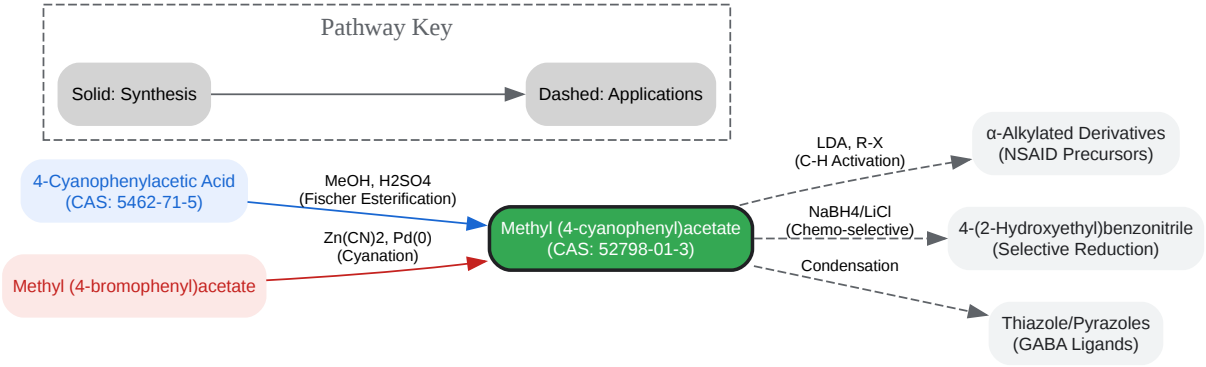
Route B: Pd-Catalyzed Cyanation (Industrial Potential)

For large-scale manufacturing where the acid precursor is expensive, a palladium-catalyzed cyanation of Methyl (4-chlorophenyl)acetate or Methyl (4-bromophenyl)acetate is utilized.

- Reagents: $Zn(CN)_2$, $Pd(PPh_3)_4$, DMF, 80-100°C.
- Advantage: Avoids handling free acids; utilizes cheaper aryl halide precursors.

Visualization: Synthesis & Reactivity Flow

The following diagram maps the synthesis of the compound and its divergent downstream applications.



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Caption: Synthesis pathways (Blue/Red) converging on **Methyl (4-cyanophenyl)acetate**, followed by divergent application streams (Dashed).

Reactivity & Applications (Downstream)

Alpha-Alkylation (C-H Activation)

The methylene protons at the

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-position are significantly acidic due to the electron-withdrawing ester and the para-cyano phenyl ring.

- Application: Synthesis of profen-like NSAID scaffolds (e.g., homologs of Felbinac or Ibuprofen analogs).
- Conditions: Requires non-nucleophilic bases like LDA or NaH in THF/DMF at -78°C to 0°C to prevent polymerization or self-condensation.

Chemoselective Reduction

A critical challenge is reducing the ester without affecting the nitrile.

- Reagent System: Sodium Borohydride ($NaBH_4$) with Lithium Chloride (LiCl) or Calcium Chloride ($CaCl_2$) in Ethanol often permits the selective reduction of the ester to the primary alcohol (4-(2-hydroxyethyl)benzonitrile), leaving the nitrile intact for further derivatization.

Heterocycle Formation

The ester group serves as an electrophile for condensation reactions.

- GABA Ligands: Reaction with hydrazines or amidines yields pyrazolopyridinones, investigated for selective GABAA receptor modulation.
- Thiazoles: Condensation with thiosemicarbazones generates thiazole derivatives with potential anticancer activity (e.g., against HCT-116 cell lines).

Experimental Protocols

Protocol A: Synthesis from 4-Cyanophenylacetic Acid

Validated for high yield and purity.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charge: Add 4-cyanophenylacetic acid (10.0 g, 62.1 mmol) and anhydrous Methanol (100 mL).

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- Catalyst Addition: Cool the solution to 0°C in an ice bath. Add Thionyl Chloride ($SOCl_2$, 5.4 mL, 74.5 mmol) dropwise over 20 minutes. Caution: Exothermic gas evolution (SO_2, HCl).
- Reaction: Remove ice bath and reflux at 65°C for 3–4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Evaporate methanol under reduced pressure. Dissolve residue in EtOAc (150 mL). Wash with sat. $NaHCO_3$ (2 x 50 mL) and Brine (50 mL).
- Isolation: Dry organic layer over Na_2SO_4, filter, and concentrate in vacuo.
- Purification: If necessary, recrystallize from Hexane/EtOAc or purify via silica flash chromatography.
- Expected Yield: ~10.5 g (97%) as an off-white solid.

Protocol B: Alpha-Methylation (Model Reaction)

Demonstrates C-H activation potential.

- Reagents: **Methyl (4-cyanophenyl)acetate** (1.0 eq), Iodomethane (1.2 eq), Sodium Hydride (60% dispersion, 1.2 eq), DMF (anhydrous).
- Procedure:
  - Suspend NaH in DMF at 0°C under Argon.
  - Add **Methyl (4-cyanophenyl)acetate** dissolved in DMF dropwise. Stir 30 min (Solution turns yellow/orange due to enolate formation).
  - Add Iodomethane dropwise.
  - Stir at RT for 2 hours.
- Quench: Pour into ice water and extract with Ether.
- Result: Methyl 2-(4-cyanophenyl)propionate.

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Safety & Handling (MSDS Highlights)

Hazard Class	Description	Precaution
Acute Toxicity	Nitrile compounds can liberate cyanide in vivo or under extreme metabolic conditions.	Handle in a fume hood. Do not inhale dust/vapors.
Skin/Eye Irritant	Standard organic irritant.	Wear nitrile gloves and safety glasses.
Incompatibility	Strong acids, strong bases, strong oxidizing agents.	Avoid contact with concentrated acids (hydrolysis risk) or strong reducing agents ($LiAlH_4$) unless intended.

References

- Synthesis via Esterification: ChemicalBook. (2025). **Methyl (4-cyanophenyl)acetate** Synthesis and Properties.
- Alpha-Alkylation Methodology: Chad's Prep. (2021). Alpha Alkylation of Esters and Carbonyls.
- GABA Ligand Research: PubChem. (2025). Related Compounds and Bioactivity of Phenylacetates.
- Anticancer Thiazole Derivatives: Royal Society of Chemistry. (2020). Design and synthesis of selectively anticancer 4-cyanophenyl substituted thiazol-2-ylhydrazones.
- General Properties & CAS Data: Sigma-Aldrich. (2025). Product Specification: **Methyl (4-cyanophenyl)acetate**.

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Sources

- 1. squarix.de [squarix.de]
- 2. METHYL (4-CYANOPHENYL)ACETATE synthesis - chemicalbook [chemicalbook.com]

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